

# Essential Safety and Logistical Information for Handling 2-Fluorophenethyl Bromide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *2-Fluorophenethyl bromide*

Cat. No.: *B1302592*

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides essential, immediate safety and logistical information for the handling and disposal of **2-Fluorophenethyl bromide**, a halogenated organic compound. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

## Summary of Chemical Safety Information

Property	Value
Chemical Name	2-Fluorophenethyl bromide
CAS Number	91319-54-9
Molecular Formula	C8H8BrF
Molecular Weight	203.05 g/mol
Appearance	Colorless to Yellow to Orange clear liquid
Boiling Point	73-75 °C/20 mmHg
Density	1.4458 g/mL at 25 °C
Flash Point	91.66 °C (197.0 °F)
GHS Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation[1]. H335: May cause respiratory irritation.
GHS Signal Word	Warning[2]

## Operational Plan for Handling

This procedural guide outlines the step-by-step process for safely handling **2-Fluorophenethyl bromide** in a laboratory setting.

### Pre-Handling Preparations

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, considering the quantity of **2-Fluorophenethyl bromide** to be used and the potential for exposure.
- Fume Hood: Ensure a certified chemical fume hood is available and functioning correctly. All handling of **2-Fluorophenethyl bromide** must be performed within the fume hood.
- Spill Kit: Have a spill kit readily accessible. The kit should contain absorbent materials suitable for organic solvents, and appropriate personal protective equipment.

- Emergency Equipment: Confirm the location and functionality of the nearest safety shower and eyewash station.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Fluorophenethyl bromide**:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.
- Hand Protection: Wear nitrile or neoprene gloves. Double gloving is recommended.[\[3\]](#)
- Body Protection: A flame-resistant lab coat must be worn.
- Respiratory Protection: For operations with a potential for aerosol generation or if working outside of a fume hood is unavoidable, a NIOSH-approved respirator with an organic vapor cartridge is required.[\[4\]](#)

## Handling Procedure

- Donning PPE: Before entering the designated handling area, put on all required PPE in the correct order.
- Transfer and Weighing: Conduct all transfers and weighing of **2-Fluorophenethyl bromide** inside a chemical fume hood. Use a non-sparking spatula for solids.
- Experimental Setup: Ensure all glassware is properly secured and the experimental apparatus is assembled correctly within the fume hood before introducing the chemical.
- Heating: If heating is required, use a controlled heating source such as a heating mantle or oil bath. Avoid open flames.
- Post-Experiment: Upon completion of the experiment, allow all equipment to cool to room temperature within the fume hood.

## Decontamination

- Equipment: Decontaminate all glassware and equipment that has come into contact with **2-Fluorophenethyl bromide**. Rinse with a suitable solvent (e.g., acetone or ethanol) in the

fume hood. Collect the rinse as hazardous waste.

- Work Area: Wipe down the interior surfaces of the fume hood with a suitable solvent and absorbent pads. Dispose of the cleaning materials as hazardous waste.
- PPE Removal: Remove PPE in the reverse order of donning, being careful to avoid self-contamination. Dispose of gloves and any other disposable PPE as hazardous waste.

## Disposal Plan

Proper disposal of **2-Fluorophenethyl bromide** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation

- Liquid Waste: Collect all liquid waste containing **2-Fluorophenethyl bromide** in a designated, properly labeled, and sealed container. The container should be made of a material compatible with halogenated organic compounds.
- Solid Waste: Collect all solid waste, including contaminated gloves, absorbent materials, and disposable labware, in a separate, clearly labeled container.
- Sharps: Any needles or syringes used must be disposed of in a designated sharps container.

## Waste Labeling and Storage

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Fluorophenethyl bromide**," and the associated hazards (e.g., "Toxic," "Flammable").
- Storage: Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials.

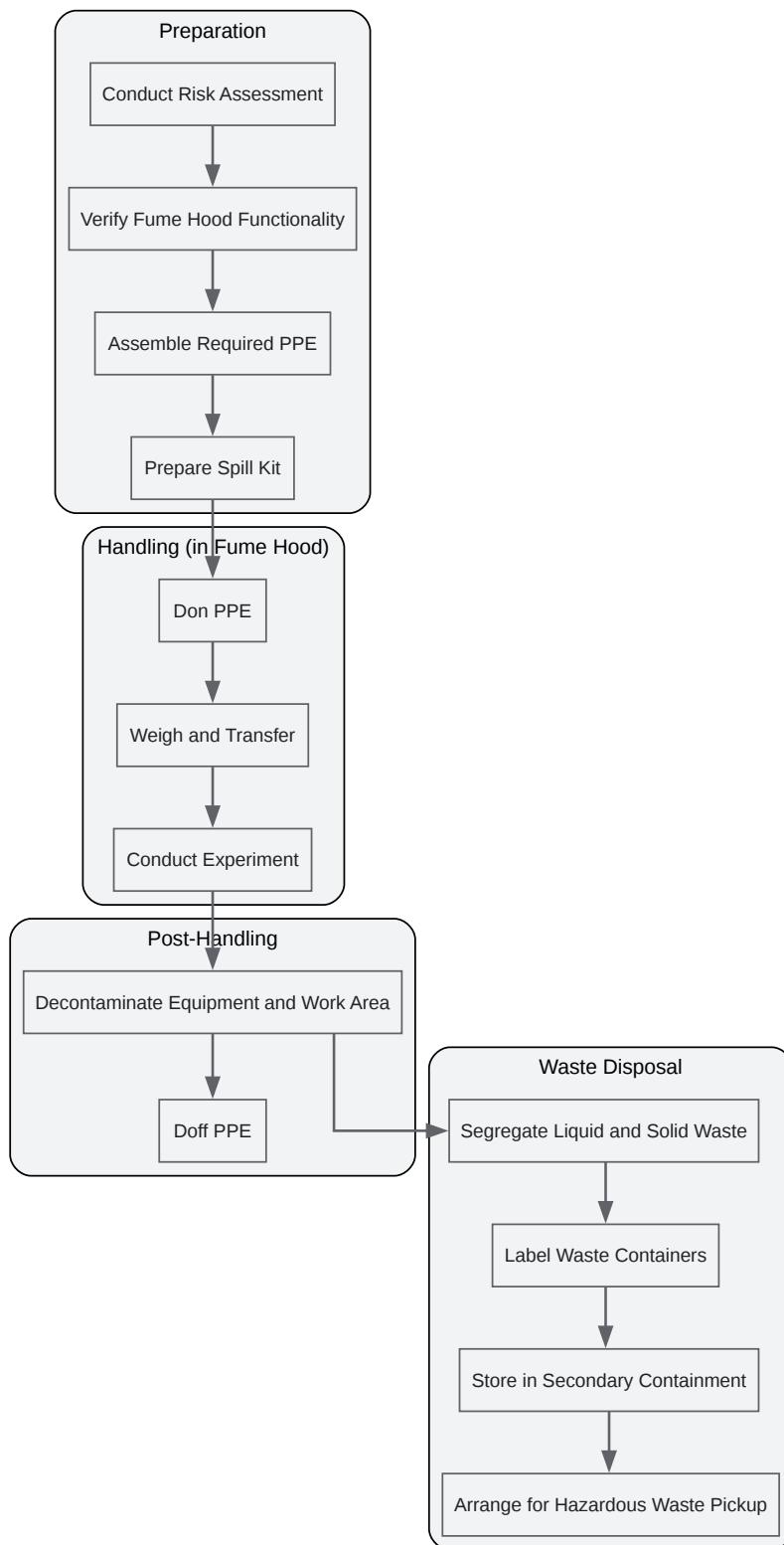
## Waste Disposal Procedure

- Collection: Once a waste container is full, ensure it is securely sealed and the label is complete and accurate.

- Request for Pickup: Follow your institution's established procedures for hazardous waste pickup. Do not pour **2-Fluorophenethyl bromide** down the drain.[5][6]
- Documentation: Maintain a record of the amount of **2-Fluorophenethyl bromide** disposed of, in accordance with your institution's waste management policies.

## Workflow for Safe Handling of 2-Fluorophenethyl Bromide

## Safe Handling Workflow for 2-Fluorophenethyl Bromide

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Fluorophenethyl bromide**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. biosynth.com [biosynth.com]
- 2. fishersci.com [fishersci.com]
- 3. benchchem.com [benchchem.com]
- 4. fishersci.com [fishersci.com]
- 5. research.cuanschutz.edu [research.cuanschutz.edu]
- 6. twu.edu [twu.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2-Fluorophenethyl Bromide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1302592#personal-protective-equipment-for-handling-2-fluorophenethyl-bromide>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)